

2-Methyl-3-octanol safety and hazards information

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Compound of Interest

Compound Name: 2-Methyl-3-octanol

Cat. No.: B1584227

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An In-depth Technical Guide on the Safety and Hazards of **2-Methyl-3-octanol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazard information for **2-Methyl-3-octanol** (CAS: 26533-34-6), a secondary alcohol. The information presented is intended to promote safe handling and awareness of potential risks in a laboratory or industrial setting.

Physicochemical Properties

A summary of the key physical and chemical properties of **2-Methyl-3-octanol** is provided below.

Property	Value
Molecular Formula	C9H20O[1]
Molecular Weight	144.25 g/mol [1]
Appearance	Colorless liquid[2]
Odor	Characteristic odor[2]
Boiling Point	189 °C[2]
Melting Point	6.15 °C (estimated)[2]
Density	0.83 g/cm³[2]
Solubility	Soluble in ethanol and ether[2]

Hazard Identification and GHS Classification

2-Methyl-3-octanol is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Hazard Classification:

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion / Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage / Eye Irritation	Category 1	H318: Causes serious eye damage
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Source: PubChem[1]

GHS Label Elements:

- Pictograms:

- Signal Word: Danger

Toxicological Information

Detailed toxicological studies specifically for **2-Methyl-3-octanol** are limited. The information below is based on available data and information from structurally similar compounds.

Acute Toxicity:

Route of Exposure	Test Species	Toxicological Endpoint	Value
Oral (data for 3-Methyl-3-octanol)	Rat	LD50	3400 mg/kg[3]
Dermal (data for 3-Octanol)	Rabbit	LD50	> 5000 mg/kg[4]

Skin Irritation: **2-Methyl-3-octanol** is classified as a skin irritant.[1] Direct contact may cause redness, inflammation, and discomfort. The mechanism of skin irritation by alcohols generally involves the removal of lipids from the stratum corneum, disrupting the skin's barrier function and leading to dryness and irritation.[5][6]

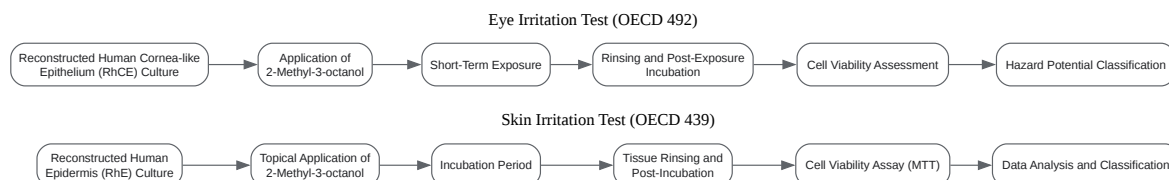
Eye Irritation: The substance is classified as causing serious eye damage.[1] Contact with the eyes can lead to severe irritation, pain, and potentially irreversible damage to the cornea.[7][8]

Respiratory Tract Irritation: Inhalation of vapors may cause irritation to the respiratory system.[1]

Repeated Dose Toxicity, Genotoxicity, and Reproductive Toxicity: Specific data for **2-Methyl-3-octanol** are not readily available. For the related substance 3-octanol, a risk assessment based on read-across data did not indicate concerns for genotoxicity or reproductive toxicity.[9] A 90-day subchronic oral toxicity study on octan-3-ol in rats established a No-Observed-Effect Level (NOEL) of 25 mg/kg body weight per day, based on increased liver weight and microscopic changes in the liver and kidney at higher doses.[10]

Experimental Protocols

Detailed experimental protocols for toxicological studies on **2-Methyl-3-octanol** are not publicly available. However, standardized OECD guidelines are typically followed for such assessments. The workflows for skin and eye irritation studies are depicted below.



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Caption: Standard experimental workflows for in vitro skin and eye irritation testing.

Safety and Handling

Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood is recommended to minimize exposure to vapors.
- Ensure easy access to emergency eyewash stations and safety showers.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are required. A face shield should be worn when there is a risk of splashing.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat and closed-toe shoes are mandatory.

Handling and Storage:

- Avoid contact with skin and eyes.
- Avoid inhalation of vapors.
- Store in a cool, dry, well-ventilated area in a tightly sealed container.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Incompatible with strong oxidizing agents.

First Aid Measures

Exposure Route	First Aid Instructions
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist. [3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists. [3]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, while holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Fire and Explosion Hazards

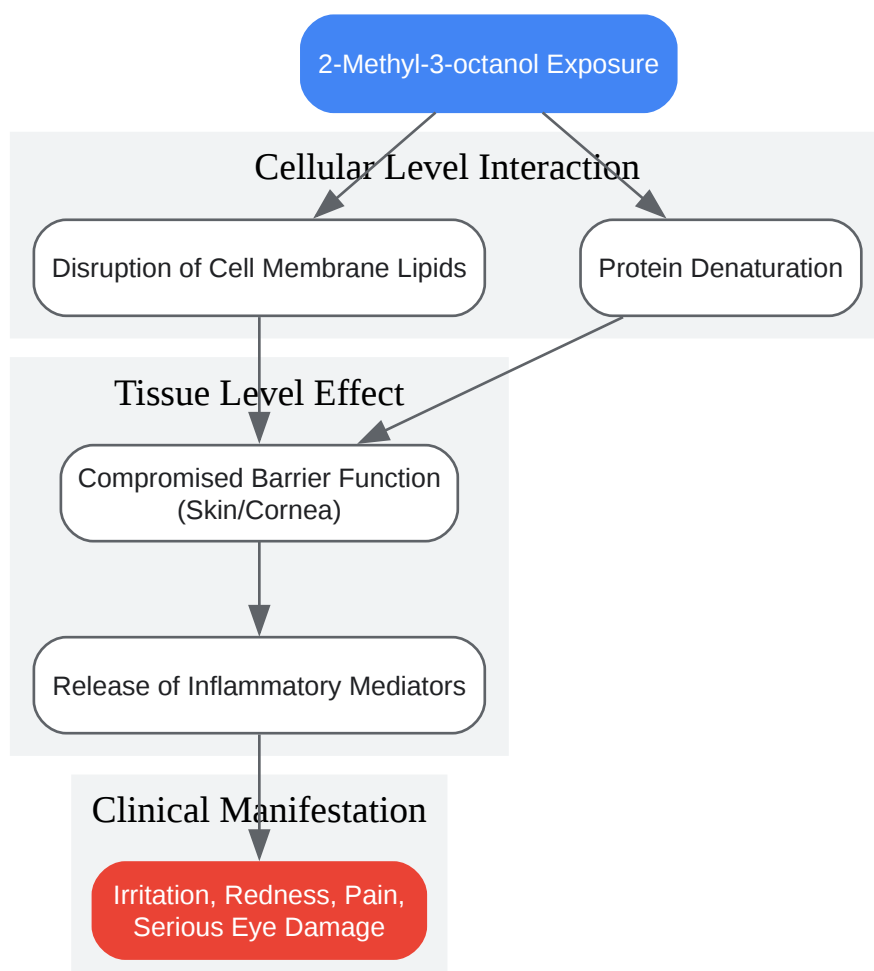
2-Methyl-3-octanol is a combustible liquid.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide.

- Hazardous Combustion Products: May produce carbon monoxide and carbon dioxide upon combustion.

Mechanisms of Toxicity

The specific signaling pathways for **2-Methyl-3-octanol** toxicity have not been detailed in the available literature. However, the general mechanism for alcohol-induced skin and eye irritation is understood to involve the disruption of cellular membranes.



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Caption: A logical diagram illustrating the general mechanism of alcohol-induced cellular and tissue damage.

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References

- 1. 2-Methyloctan-3-ol | C₉H₂₀O | CID 98464 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. artofdermatology.com [artofdermatology.com]
- 6. Alcohol Rash & Flush after drinking - Causes, Genetics & Relief [myhealthchecked.com]
- 7. Alcohol and the Eye - PMC [pmc.ncbi.nlm.nih.gov]
- 8. anabanchrecovery.com [anabanchrecovery.com]
- 9. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 10. Subchronic oral toxicity study on the three flavouring substances: octan-3-ol, 2-methylcrotonic acid and oct-3-yl 2-methylcrotonate in Wistar rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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